

# Section 1: Executive Summary & Anticipated Hazard Profile

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## Compound of Interest

Compound Name: (4R)-8-azaspiro[4.5]decan-4-ol;hydrochloride

Cat. No.: B8255501

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This technical guide provides a comprehensive safety profile for (4R)-8-azaspiro[4.5]decan-4-ol, a chiral spirocyclic compound of increasing interest in pharmaceutical research and development. As a key building block, its handling requires a nuanced understanding of its potential hazards. While a dedicated Material Safety Data Sheet (MSDS) for this specific stereoisomer is not widely available, a robust safety assessment can be constructed by analyzing data from structurally analogous azaspiro[4.5]decane derivatives.

Based on this analog-based approach, (4R)-8-azaspiro[4.5]decan-4-ol is anticipated to be a hazardous chemical, primarily classified as a skin and eye irritant, with potential for respiratory tract irritation.<sup>[1][2][3]</sup> The core azaspiro[4.5]decane scaffold is frequently associated with GHS07 (Exclamation Mark) warnings across multiple derivatives. Therefore, all handling, storage, and disposal protocols must be predicated on the assumption of these hazards. This guide outlines the necessary precautions, personal protective equipment (PPE), and emergency procedures to ensure the safe utilization of this compound in a research setting.

## Section 2: Compound Identification and Physicochemical Properties

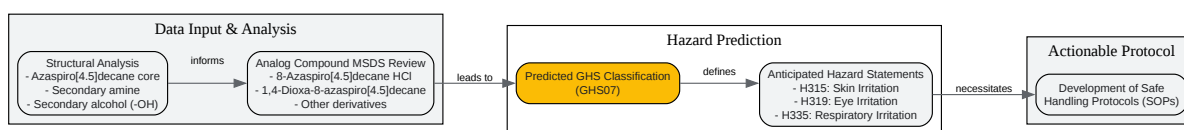
(4R)-8-azaspiro[4.5]decan-4-ol is a specific stereoisomer of an alcohol derivative of 8-azaspiro[4.5]decane. The spirocyclic system, which consists of a piperidine ring fused with a cyclopentane ring through a shared carbon, is a common motif in medicinal chemistry.[4] The presence of the hydroxyl (-OH) group and the defined stereocenter at the 4-position are critical for its intended biological activity and synthetic utility, often as an intermediate for enzyme inhibitors.[5]

Table 1: Physicochemical Properties of 8-Azaspiro[4.5]decane Analogs and Predictions for (4R)-8-azaspiro[4.5]decan-4-ol

Property	Value (Analog Compound)	Predicted Value/Note for (4R)-8-azaspiro[4.5]decan-4-ol	Source
Molecular Formula	C <sub>9</sub> H <sub>17</sub> N (8-Azaspiro[4.5]decane)	C <sub>9</sub> H <sub>17</sub> NO	[6]
Molecular Weight	139.24 g/mol (8-Azaspiro[4.5]decane)	~155.24 g/mol	[6]
Appearance	Beige Powder Solid (1,4-dioxaspiro[4.5]decan-8-one)	Predicted to be a solid (white to off-white)	[1]
Storage Temperature	Room temperature, inert atmosphere	Store at room temperature, under inert gas (e.g., Argon)	
Solubility	Not specified	Expected to be soluble in polar organic solvents.	N/A
InChIKey (Base)	AXMNGEUJXLXFRY-UHFFFAOYSA-N	N/A	[6]

## Section 3: Hazard Identification and GHS Classification

A thorough hazard identification process is paramount. Lacking a specific MSDS, we extrapolate from closely related structures for which safety data is available. The consistent classification of various azaspiro[4.5]decane derivatives as irritants provides a strong basis for our predicted classification.



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Caption: Logical workflow for deriving safety protocols for (4R)-8-azaspiro[4.5]decan-4-ol.

Table 2: Predicted GHS Classification and Precautionary Statements

Category	Code	Description	Source (from Analogs)
Pictogram	GHS07 (Exclamation Mark)	[3]	
Signal Word	Warning	[1][3]	
Hazard Statements	H315	Causes skin irritation.	[1][3]
H319	Causes serious eye irritation.	[1][2]	
H335	May cause respiratory irritation.	[2]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3]
Statements	P264	Wash face, hands and any exposed skin thoroughly after handling.	[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][7]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[1][3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][2]	

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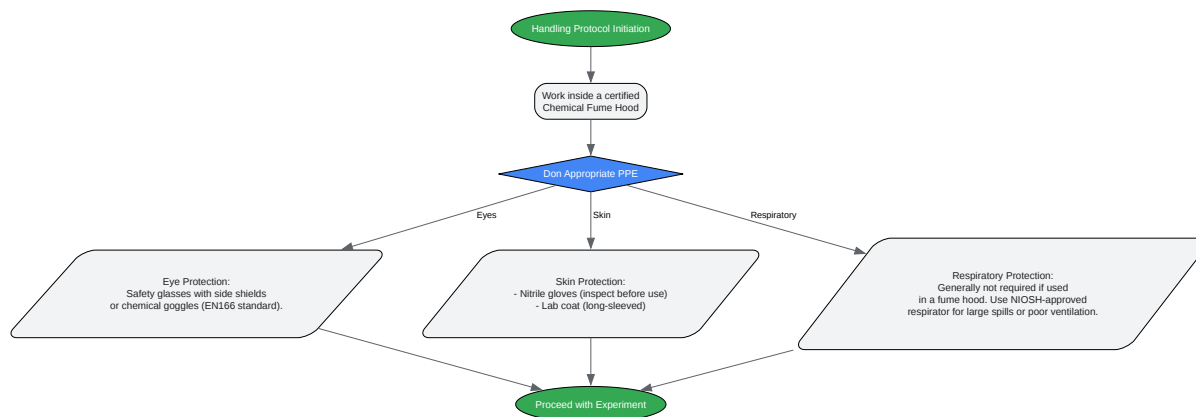
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[8]
P501	Dispose of contents/container to an approved waste disposal plant.	[1]

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## Section 4: Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is mandatory. The primary causality for these measures is the compound's predicted irritant nature.

- **Engineering Controls:** Always handle (4R)-8-azaspiro[4.5]decan-4-ol within a certified chemical fume hood.[2] This is the most critical engineering control to prevent inhalation of dust or aerosols. The ventilation system should be appropriate for handling fine chemical powders.[2]
- **Administrative Controls:** Access to areas where this compound is handled should be restricted to trained personnel. Designate specific areas for storage and handling to prevent cross-contamination.
- **Personal Protective Equipment (PPE):** The selection of PPE is not merely a checklist; it is a system designed to protect the user from the specific hazards identified.



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Caption: Standard Personal Protective Equipment (PPE) workflow for handling the compound.

## Protocol: Donning and Doffing PPE

- Inspection: Before use, visually inspect all PPE, especially gloves, for any signs of degradation or puncture.
- Donning Sequence:
  1. Put on the lab coat, ensuring full coverage.
  2. Put on safety glasses or goggles.

3. Wash and dry hands thoroughly.
  4. Don nitrile gloves, pulling the cuffs over the sleeves of the lab coat.
- Doffing Sequence (to prevent contamination):
    1. Remove gloves using a proper technique (without touching the outer surface with bare skin).
    2. Remove the lab coat.
    3. Remove eye protection.
    4. Wash hands thoroughly with soap and water.[\[2\]](#)

## Section 5: First Aid Measures

In the event of an exposure, immediate and appropriate action is critical. The following measures are compiled from the safety sheets of analogous compounds.[\[1\]](#)[\[2\]](#)[\[9\]](#)

Table 3: Emergency First Aid Procedures

Exposure Route	Action	Causality/Rationale
Eye Contact	<p>Immediately rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][2]</p> <p>Remove contact lenses if present and easy to do.[1]</p> <p>Seek immediate medical attention.</p>	<p>To physically remove the irritant and minimize damage to the cornea and other sensitive eye tissues.</p>
Skin Contact	<p>Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.[1][2] If skin irritation occurs, get medical advice/attention.</p>	<p>To remove the irritant from the skin surface and prevent further absorption or prolonged irritation.</p>
Inhalation	<p>Move the person into fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration.[2] Call a POISON CENTER or doctor if you feel unwell.</p>	<p>To remove the individual from the contaminated atmosphere and provide oxygen.</p>
Ingestion	<p>Do NOT induce vomiting.[1]</p> <p>Rinse mouth with water.[2][9]</p> <p>Never give anything by mouth to an unconscious person.[2]</p> <p>[9] Seek immediate medical attention.</p>	<p>Inducing vomiting can cause further damage to the esophagus. Rinsing dilutes the substance in the mouth.</p>

## Section 6: Handling, Storage, and Incompatibility

### Safe Handling Protocol:

- Conduct a pre-work risk assessment.

- Ensure all necessary PPE and emergency equipment (spill kit, eyewash station) are accessible.
- Weigh and handle the solid compound in a fume hood to avoid dust formation.[2]
- Avoid contact with skin, eyes, and clothing.[7]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2]

#### Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- Some analogs specify storing the contents under an inert atmosphere like argon, which is a best practice to prevent degradation.[1]
- Store away from incompatible materials.

#### Known Incompatibilities:

- Strong oxidizing agents: Can cause exothermic reactions.
- Strong acids and bases: Can neutralize or degrade the compound.
- Strong reducing agents.[1]

## Section 7: Accidental Release and Disposal Measures

#### Spill Containment Protocol:

- Evacuate: Evacuate personnel from the immediate spill area. Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition if the compound is dissolved in a flammable solvent.
- Contain: Wearing full PPE, pick up and arrange disposal without creating dust.[2] Use a method like gently sweeping up the solid and placing it into a suitable, closed container for

disposal.[2][9]

- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill according to your institution's EHS guidelines.

Waste Disposal:

- Dispose of surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated packaging should be treated as unused product.[2]
- Do not let the product enter drains or waterways.[2][9]

## Section 8: Conclusion & Professional Judgment

(4R)-8-azaspiro[4.5]decan-4-ol is a valuable research chemical whose safe handling is predicated on a conservative assessment of its hazards. By treating it as a compound that causes skin, eye, and respiratory irritation, researchers can implement robust safety protocols. The guidance provided in this document, derived from the analysis of its structural analogs, serves as a foundation for establishing laboratory-specific Standard Operating Procedures (SOPs).

Disclaimer: This guide is intended for informational purposes for trained professionals and is based on data from structurally related compounds. It is not a substitute for a formal, institution-specific risk assessment. Users must consult their local Environmental Health & Safety (EHS) office and conduct a thorough risk assessment before commencing any work with this chemical.

## Section 9: References

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